

Application Notes for OSS_128167, a Selective SIRT6 Inhibitor

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Compound of Interest

Compound Name: OSS_128167

Cat. No.: B1677512

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Introduction

OSS_128167 is a potent and selective, cell-permeable inhibitor of Sirtuin 6 (SIRT6), a member of the NAD⁺-dependent class III histone deacetylase family.^{[1][2][3]} SIRT6 plays a crucial role in various cellular processes, including DNA repair, genome stability, glucose and lipid metabolism, inflammation, and cancer.^{[2][4]} It primarily functions by deacetylating histone H3 at lysine 9 (H3K9) and lysine 56 (H3K56).^[4] By inhibiting SIRT6, **OSS_128167** leads to an increase in H3K9 acetylation, which in turn modulates the expression of various downstream targets like GLUT-1 and TNF- α .^{[1][5][6][7]} These application notes provide a summary of recommended concentrations, experimental protocols, and the signaling pathway associated with **OSS_128167** for in vitro cell treatment.

Mechanism of Action

OSS_128167 exhibits selectivity for SIRT6 with reported IC₅₀ values of 89 μ M for SIRT6, 1578 μ M for SIRT1, and 751 μ M for SIRT2.^{[1][5][6][7][8]} Its inhibitory action increases histone H3K9 acetylation, thereby influencing gene expression and cellular functions.^{[1][3][5]} This mechanism underlies its observed anti-cancer, anti-inflammatory, and anti-viral effects.^[1] For instance, in the context of Hepatitis B Virus (HBV), **OSS_128167** has been shown to suppress HBV transcription and replication.^{[1][2]} In Diffuse Large B-cell Lymphoma (DLBCL), it inhibits the PI3K/Akt/mTOR signaling pathway.^[9]

Quantitative Data Summary: Recommended Concentrations

The effective concentration of **OSS_128167** varies depending on the cell line and the biological endpoint being measured. The following table summarizes concentrations used in various published studies.

Cell Line	Concentration Range	Incubation Time	Observed Effect	Reference
BxPC3 (Pancreatic Cancer)	100 µM	0-24 hours	Increased H3K9 acetylation and GLUT-1 expression. [1] [5] [10]	[1] [5] [10]
BxPC3 (Pancreatic Cancer)	12.5 - 200 µM	24 hours	Functional assays.	[5]
HepG2.2.15 & HepG2-NTCP (Hepatitis B)	100 µM	96 hours	Significant decrease in HBV core DNA and 3.5-Kb RNA levels; inhibition of HBsAg and HBeAg secretion. [1]	[1]
Multiple Myeloma (MM) (NCI-H929, LR-5, Dox40)	200 µM	Not Specified	Induces chemosensitization. [1] [7]	[1] [7]
H9c2 (Cardiomyocytes)	"Recommended dose"	1-36 hours	Aggravated high glucose-induced inflammation, oxidative stress, fibrosis, and apoptosis. [4]	[4]

Experimental Protocols

1. Preparation of **OSS_128167** Stock Solution

A concentrated stock solution is typically prepared in Dimethyl Sulfoxide (DMSO) and then diluted to the final working concentration in cell culture medium.

- Reagents and Materials:
 - **OSS_128167** powder
 - Anhydrous/Sterile DMSO
- Protocol:
 - Briefly centrifuge the vial of **OSS_128167** powder to ensure all contents are at the bottom.
 - Based on vendor information, dissolve **OSS_128167** in DMSO to create a high-concentration stock solution (e.g., 50 mM or as specified).^{[4][6]} Sonication may be recommended to aid dissolution.^[6]
 - Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles.
 - Store the stock solution at -20°C for up to 6 months or -80°C for up to one year.^[1]

2. General Protocol for Cell Treatment

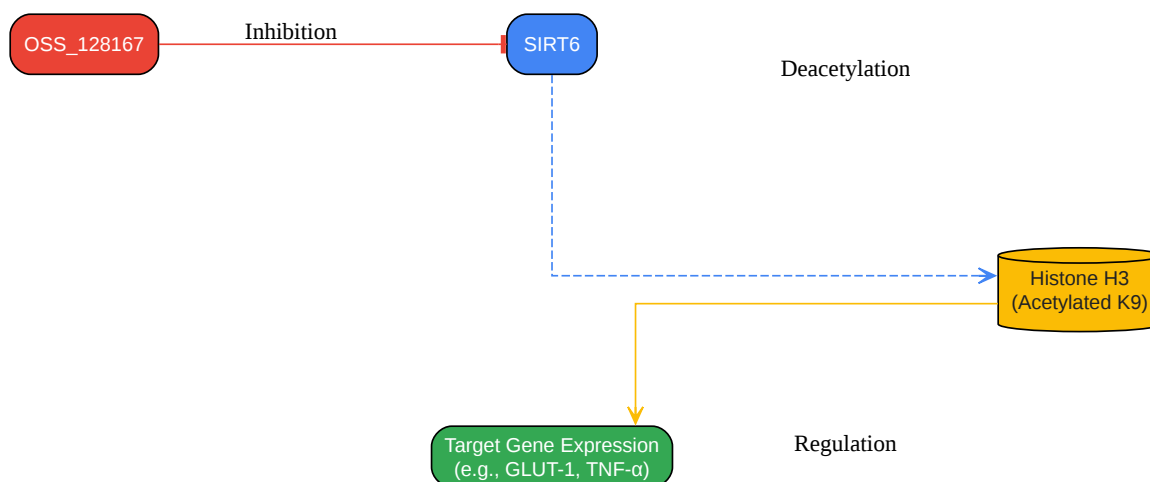
This protocol provides a general workflow for treating adherent cells with **OSS_128167**. This should be optimized for specific cell lines and experimental designs.

- Reagents and Materials:
 - Cultured cells (e.g., BxPC3)
 - Complete cell culture medium
 - **OSS_128167** stock solution
 - Vehicle control (DMSO)
 - 6-well plates or other appropriate culture vessels
- Protocol:

- Cell Seeding: Plate cells at a desired density (e.g., 4×10^5 BxPC3 cells per well in a 6-well plate) and allow them to adhere for 24 hours in a CO2 incubator at 37°C.[\[5\]](#)[\[7\]](#)[\[10\]](#)
- Preparation of Working Solution: On the day of the experiment, thaw an aliquot of the **OSS_128167** stock solution. Dilute the stock solution to the final desired concentration (e.g., 100 μ M) using pre-warmed complete cell culture medium.
- Prepare a vehicle control by adding the same volume of DMSO to complete medium as used for the highest concentration of **OSS_128167**. The final concentration of DMSO should typically be kept below 0.1% (v/v).[\[4\]](#)
- Cell Treatment: Remove the old medium from the cells and replace it with the medium containing the desired concentration of **OSS_128167** or the vehicle control.
- Incubation: Return the cells to the incubator and incubate for the desired period (e.g., 18-24 hours).[\[5\]](#)[\[7\]](#)[\[10\]](#)
- Downstream Analysis: Following incubation, harvest the cells for subsequent analysis. This may include generating protein lysates for Western blotting to detect levels of acetylated H3K9, or performing RT-PCR for gene expression analysis.[\[5\]](#)[\[7\]](#)[\[10\]](#)

Visualizations

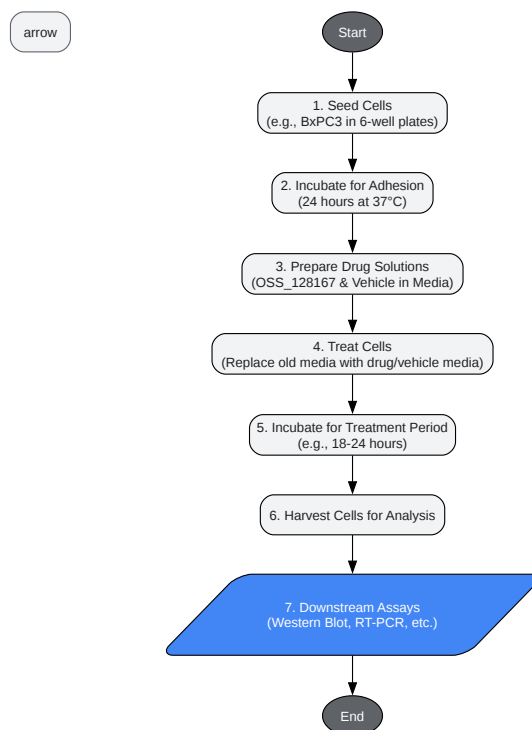
Signaling Pathway of **OSS_128167**



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Caption: Mechanism of **OSS_128167** action.

Experimental Workflow for Cell Treatment



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Caption: General workflow for in vitro cell treatment.

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